

diSulfo-Cy3 Alkyne: A Comprehensive Technical Guide for Advanced Bioconjugation

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *diSulfo-Cy3 alkyne*

Cat. No.: *B12279279*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides an in-depth overview of **diSulfo-Cy3 alkyne**, a water-soluble, orange-fluorescent dye widely utilized in biological and biomedical research.[1] We will explore its core properties, with a particular focus on the advantages conferred by its disulfonated structure. This guide will also detail its primary application in copper(I)-catalyzed alkyne-azide cycloaddition (CuAAC) click chemistry, providing comprehensive experimental protocols for the labeling of proteins and nucleic acids. Furthermore, we will discuss its utility in various advanced applications such as fluorescence microscopy and flow cytometry.

Introduction to diSulfo-Cy3 Alkyne

diSulfo-Cy3 alkyne is a derivative of the cyanine 3 (Cy3) dye, a member of the cyanine family of fluorescent dyes.[2] It is characterized by its bright orange fluorescence and has been chemically modified to include two sulfonate groups and a terminal alkyne group. The sulfonate groups dramatically increase its water solubility, a critical feature for biological applications, while the alkyne group enables its participation in click chemistry reactions.[3] This combination of properties makes **diSulfo-Cy3 alkyne** a powerful tool for the specific and efficient fluorescent labeling of biomolecules in aqueous environments.[1][4]

The core structure of cyanine dyes, including Cy3, consists of two nitrogen-containing heterocyclic rings connected by a polymethine chain. This structure is responsible for their

strong fluorescence and photostability. The "diSulfo" modification addresses a key limitation of traditional cyanine dyes, which are often prone to aggregation in aqueous solutions, leading to fluorescence quenching. The negatively charged sulfonate groups reduce this aggregation, resulting in brighter and more reliable fluorescent signals.^{[5][6]}

Physicochemical and Spectroscopic Properties

The performance of a fluorescent dye is dictated by its intrinsic physicochemical and spectroscopic properties. The key characteristics of **diSulfo-Cy3 alkyne** are summarized in the tables below, providing a clear comparison of its quantitative data.

Table 1: General and Physicochemical Properties of diSulfo-Cy3 Alkyne

Property	Value	Reference(s)
Chemical Formula	C ₃₃ H ₃₈ N ₃ NaO ₇ S ₂	[NA]
Molecular Weight	675.79 g/mol	[NA]
CAS Number	2055138-88-8	[7]
Solubility	High in water and polar organic solvents (DMSO, DMF)	[8]
Appearance	Dark red solid	[8]
Storage Conditions	-20°C, protected from light	[7]

Table 2: Spectroscopic Properties of diSulfo-Cy3 Alkyne

Property	Value	Reference(s)
Excitation Maximum (λ _{ex})	~548 nm	[8]
Emission Maximum (λ _{em})	~567 nm	[8]
Molar Extinction Coefficient (ε)	~162,000 cm ⁻¹ M ⁻¹	[8]
Fluorescence Quantum Yield (Φ)	~0.15	[8]

The Advantage of Disulfonation

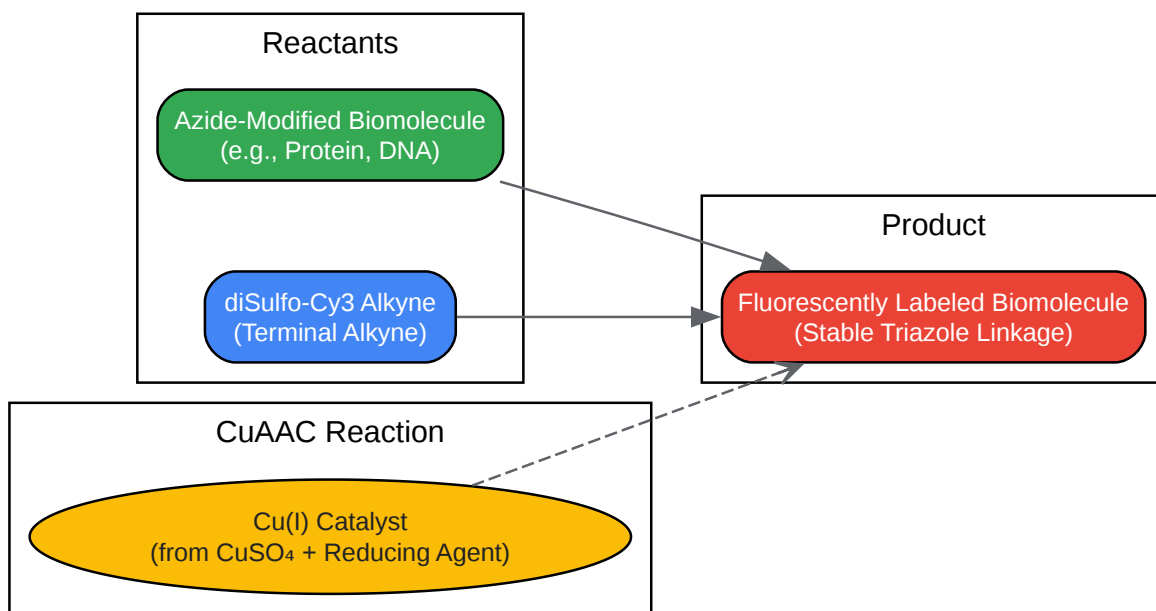
The presence of two sulfonate groups in the **diSulfo-Cy3 alkyne** structure offers significant advantages over non-sulfonated and mono-sulfonated counterparts, particularly in the context of biological research.

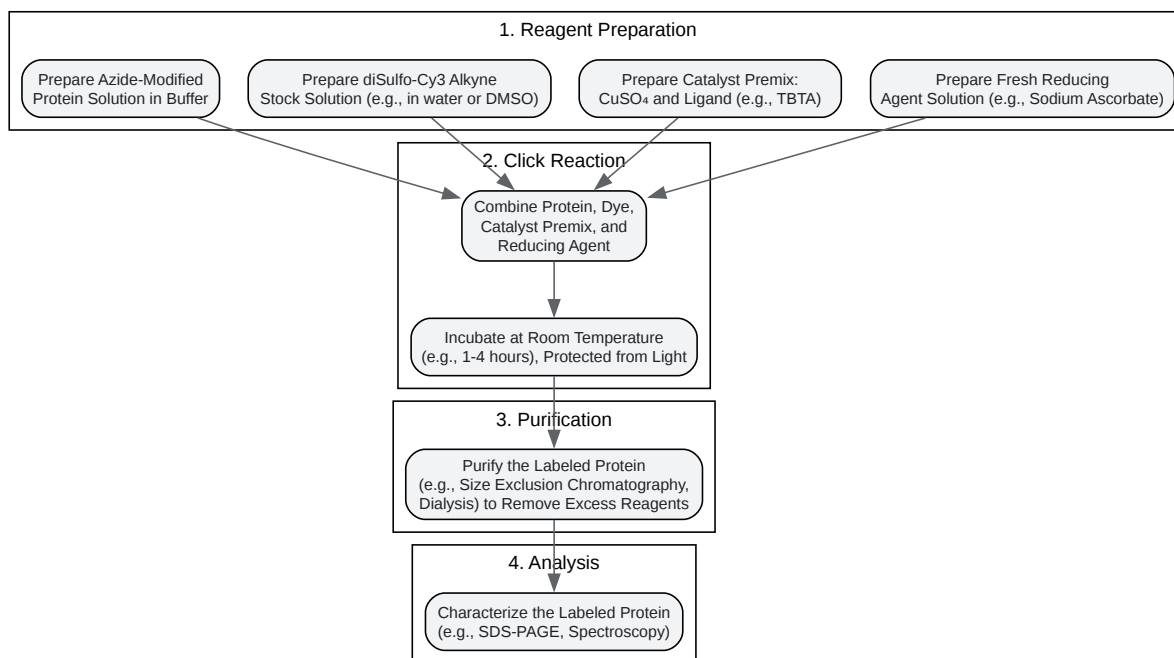
- **Enhanced Water Solubility:** The primary benefit of sulfonation is a dramatic increase in hydrophilicity.^[5] This allows for labeling reactions to be performed in entirely aqueous buffers, eliminating the need for organic co-solvents that can be detrimental to the structure and function of sensitive biomolecules like proteins.^[3]
- **Reduced Aggregation and Self-Quenching:** Non-sulfonated cyanine dyes have a tendency to aggregate in aqueous environments, which leads to a significant reduction in fluorescence intensity, a phenomenon known as self-quenching. The negatively charged sulfonate groups on **diSulfo-Cy3 alkyne** molecules repel each other, preventing aggregation and ensuring a brighter, more consistent fluorescent signal, which is especially crucial for highly labeled conjugates.^{[5][6]}
- **Improved Signal-to-Noise Ratio:** By minimizing non-specific binding and background fluorescence often associated with hydrophobic dyes, the high water solubility of **diSulfo-Cy3 alkyne** contributes to a higher signal-to-noise ratio in imaging applications.^[9]

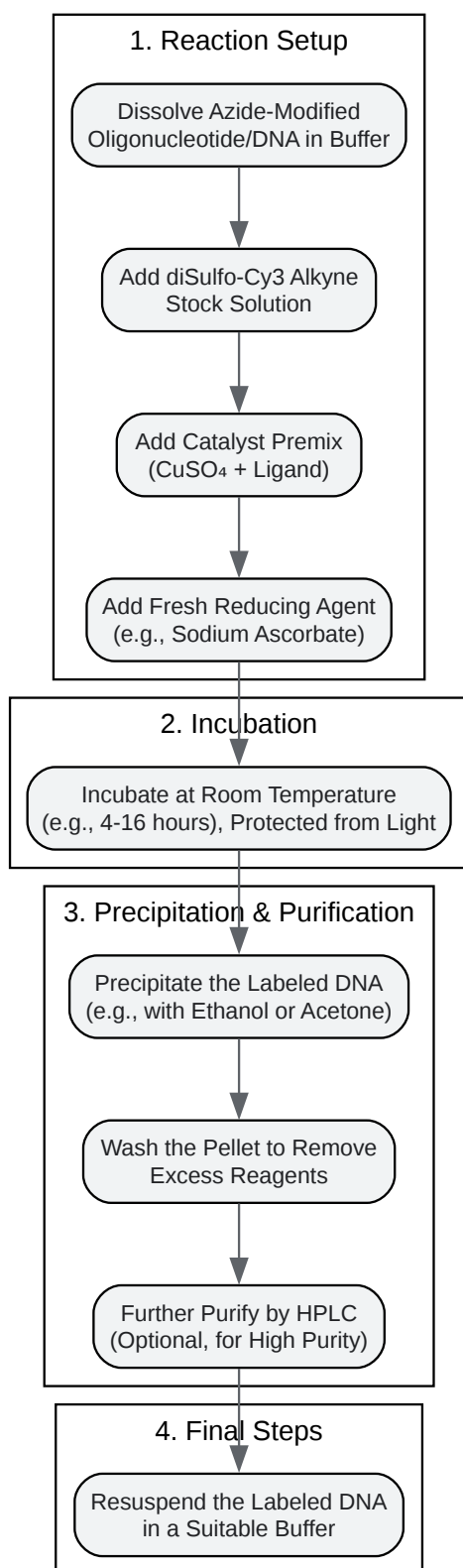
Core Application: Copper(I)-Catalyzed Alkyne-Azide Cycloaddition (CuAAC)

The terminal alkyne group on **diSulfo-Cy3 alkyne** makes it an ideal reagent for copper(I)-catalyzed alkyne-azide cycloaddition (CuAAC), a cornerstone of "click chemistry." This reaction is highly specific, efficient, and bioorthogonal, meaning it does not interfere with native biological processes. The reaction involves the formation of a stable triazole linkage between the alkyne-functionalized dye and an azide-modified biomolecule.

Below is a logical diagram illustrating the principle of CuAAC for fluorescent labeling.







[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Sulfo-Cyanine3 Alkyne | CAS:2055138-88-8 | AxisPharm [axispharm.com]
- 2. medchemexpress.com [medchemexpress.com]
- 3. lumiprobe.com [lumiprobe.com]
- 4. amsbio.com [amsbio.com]
- 5. Cyanine dyes explained: non-sulfonated cyanines, and sulfonated cyanines - The International NanoScience Community - Nanopaprika.eu [nanopaprika.eu]
- 6. benchchem.com [benchchem.com]
- 7. lumiprobe.com [lumiprobe.com]
- 8. interchim.fr [interchim.fr]
- 9. researchgate.net [researchgate.net]
- To cite this document: BenchChem. [diSulfo-Cy3 Alkyne: A Comprehensive Technical Guide for Advanced Bioconjugation]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b12279279#what-is-disulfo-cy3-alkyne]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com